

Personal protective equipment for handling Fentonium bromide

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Compound of Interest

Compound Name: Fentonium bromide

Cat. No.: B1672594

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Essential Safety and Handling Guide for Fentonium Bromide

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate, essential safety and logistical information for handling **Fentonium bromide** in a laboratory setting. Given the absence of a specific, comprehensive Safety Data Sheet (SDS) for **Fentonium bromide**, this guidance is based on information for structurally and functionally related anticholinergic compounds, namely atropine and hyoscyamine, along with general principles of laboratory safety.

Core Safety and Handling Information

Fentonium bromide is an anticholinergic and antispasmodic agent.^[1] Due to its pharmacological activity, it should be handled with care to avoid accidental exposure. The primary hazards associated with similar compounds include high acute toxicity if ingested or inhaled.^{[1][2][3]}

Summary of Key Safety Information

Parameter	Information	Source(s)
Primary Hazards	Fatal if swallowed or inhaled. Causes skin and eye irritation.	[4]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), lab coat, and in case of dusts or aerosols, a respirator.	
Storage	Store in a cool, dry, dark place. Short-term at 0-4°C, long-term at -20°C. Keep container tightly sealed.	
First Aid: Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.	
First Aid: Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	
First Aid: Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water.	
First Aid: Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	
Disposal	Dispose of as hazardous waste in accordance with local, state, and federal regulations.	

Operational Plans: Step-by-Step Guidance

Personal Protective Equipment (PPE) Protocol

Objective: To ensure adequate protection against accidental exposure to **Fentonium bromide**.

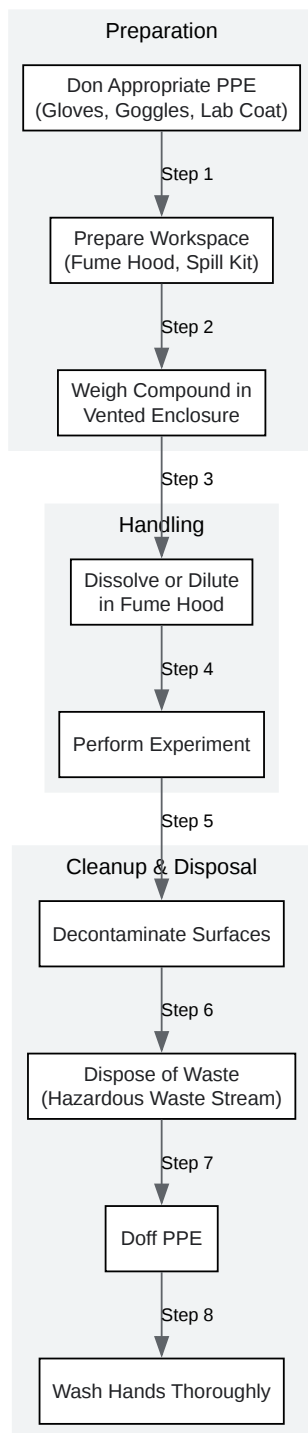
Procedure:

- Eye and Face Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.
- Skin Protection:
 - Wear a standard laboratory coat.
 - Wear chemical-resistant gloves (e.g., nitrile gloves). Inspect gloves for integrity before each use.
 - Change gloves immediately if they become contaminated.
- Respiratory Protection:
 - When handling the powder form or if there is a risk of generating dust or aerosols, use a NIOSH-approved respirator.
 - Work in a well-ventilated area, preferably within a chemical fume hood.

Safe Handling and Experimental Workflow

Objective: To minimize the risk of exposure during routine handling and experimentation.

Fentonium Bromide Handling and Safety Workflow

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